preventing IEICO-2F MoO3 interfacial degradation

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Compound Focus: **Ieico-2F**

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Understanding MoO_3 Interfacial Degradation

The thermal degradation at the MoO_3 interface is a critical failure point that can severely impact device performance. The core issues identified in recent studies are:

- **Chemical Doping**: Upon thermal annealing, MoO_3 can chemically dope the organic photoactive layer. This leads to unfavorable band alignment at the interface, which increases charge recombination and reduces the built-in potential of the cell, causing significant losses in Voc and FF [1].
- **MoO_3 Diffusion**: Evidence shows that thermal annealing can lead to the formation and diffusion of reduced MoO_3 species ($(MoO_3)^-$) through the photoactive layer. These act as acceptor-type impurities, p-doping the bulk and increasing non-radiative recombination. Accumulation of these species at the cathode further degrades performance [2].

Troubleshooting Guide & Mitigation Strategies

Two primary strategies have been proven effective in suppressing this interfacial degradation. The following table summarizes these approaches and their outcomes.

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Strategy	Mechanism of Action	Reported Performance & Stability
Inserting a C_{60} Interlayer [1]	Acts as a protective layer between the organic bulk heterojunction (BHJ) and MoO_3, preventing direct chemical interaction and doping.	**>16% PCE** (initial); **<2% decay** after annealing at 150°C with a 3 nm C_{60} layer.
Using a TCTA Interlayer [2]	Suppresses the diffusion of $(MoO_3)^-$ species into the photoactive layer (PM6:L8-BO), mitigating p-doping and recombination.	**>16% PCE** after hot-press encapsulation; excellent thermal stability maintained at 85°C.

Detailed Experimental Protocols

Protocol 1: Using a C_{60} Interlayer for Interface Passivation

This method focuses on creating a physical barrier to prevent the chemical reaction between MoO_3 and the organic layer.

- **Device Fabrication**: Fabricate an inverted organic solar cell with a standard structure (e.g., ITO/ZnO/PM6:Y6/MoO_3/Al) [1].
- **Interlayer Deposition**: Before thermally evaporating the MoO_3 layer, deposit a thin layer of C_{60} (e.g., **3 nm**) directly onto the PM6:Y6 photoactive layer [1].
- **Key Considerations**:
  - The thickness of the C_{60} layer is critical. A 3 nm layer was found to be optimal, successfully passivating the interface without significantly hindering charge transport [1].
  - This approach directly addresses the chemical doping mechanism, stabilizing the VOC and FF under thermal stress [1].

Protocol 2: Using a TCTA Interlayer to Suppress MoO_3 Diffusion

This strategy employs a high-ionization potential material to block the diffusion of reduced molybdenum species.

- **Device Fabrication**: Fabricate an inverted cell (e.g., ITO/ZnO/PM6:L8-BO/MoO_3/Ag) [2].

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- **Interlayer Deposition**: Spin-coat or evaporate a thin film of **TCTA** (4,4',4''-tris(carbazol-9-yl)-triphenylamine) between the photoactive layer (PM6:L8-BO) and the MoO_3 hole transport layer [2].
- **Key Considerations**:
  - The TCTA layer acts as a diffusion barrier, preventing $(MoO_3)^-$ from penetrating into and p-doping the bulk heterojunction, thus preserving the JSC and overall performance [2].
  - This method has proven effective in maintaining high efficiency even after the high-temperature process of hot-press encapsulation [2].

The experimental workflow below summarizes the decision-making process for addressing MoO_3 interfacial degradation.

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Key Recommendations for Experimental Design

- **Diagnose Your Degradation**: First, analyze your J-V parameters after thermal stress. A rapid drop in **VOC and FF** strongly suggests chemical doping is the main issue [1]. A pronounced **JSC loss**,

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coupled with slower VOC/FF decay, may indicate significant Mo-species diffusion into the bulk [2]. This will guide you toward the most effective strategy.

- **Material Selection**: While C_{60} and TCTA are proven, the principle is to use a stable, inert interlayer. You may explore other materials with similar electronic properties and high thermal stability.
- **Thickness Optimization**: The efficacy of an interlayer is highly dependent on its thickness. A balance must be struck between effective blocking and minimal series resistance. Always include a thickness optimization series in your experiments.

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References

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